

Commercially available Fgfr-IN-2 suppliers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Fgfr-IN-2*

Cat. No.: *B12414012*

[Get Quote](#)

An In-depth Technical Guide to Fgfr-IN-2

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Fgfr-IN-2**, a potent inhibitor of Fibroblast Growth Factor Receptors (FGFRs). This document consolidates critical information on its commercial availability, biochemical properties, and relevant experimental methodologies to support researchers and professionals in the field of drug discovery and development.

Commercial Availability of Fgfr-IN-2

Fgfr-IN-2 is a commercially available research compound. The following table summarizes supplier information.

Supplier	Catalog Number	CAS Number
MedchemExpress	HY-142921	2665665-09-6

Quantitative Data Summary

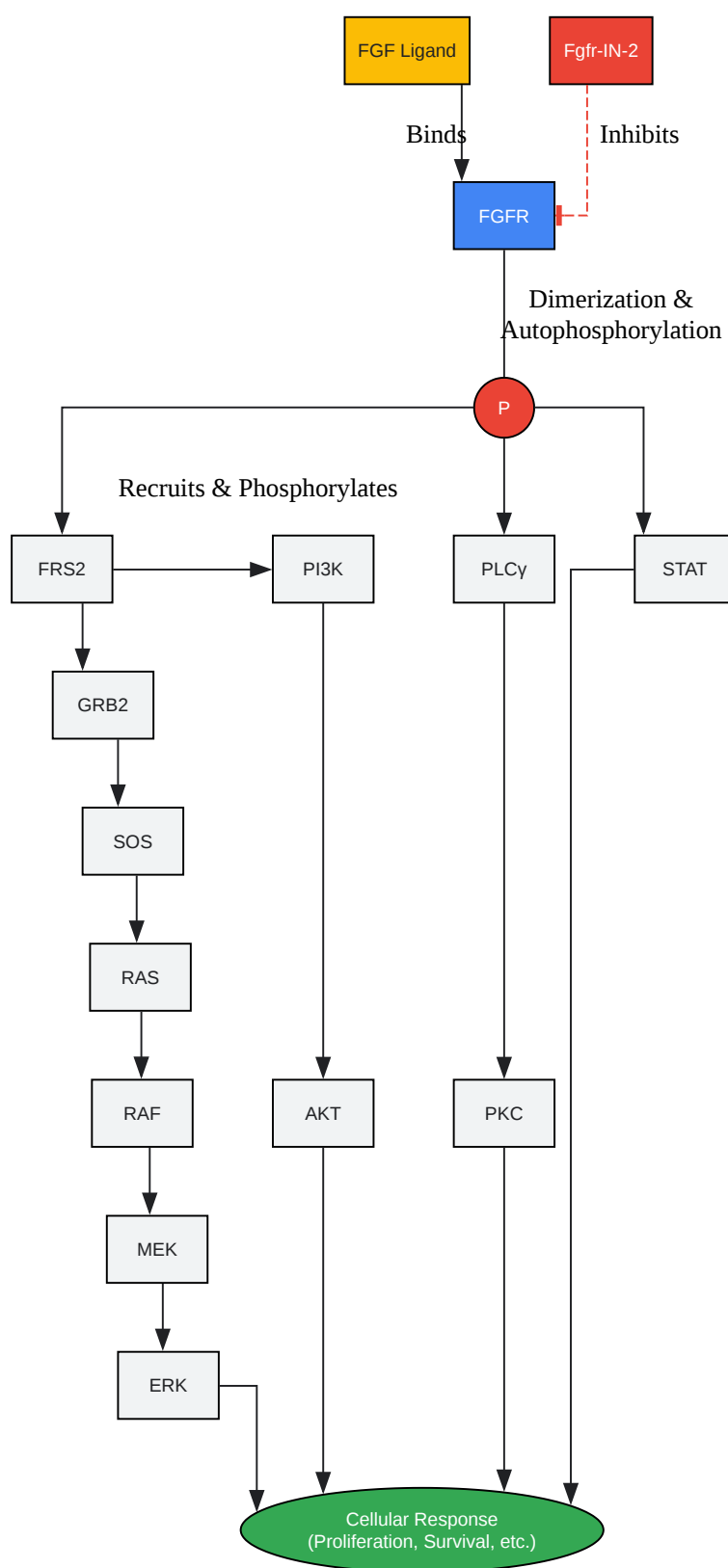
Fgfr-IN-2 has been characterized as a potent inhibitor of the FGFR family of receptor tyrosine kinases. The following table summarizes its inhibitory activity.

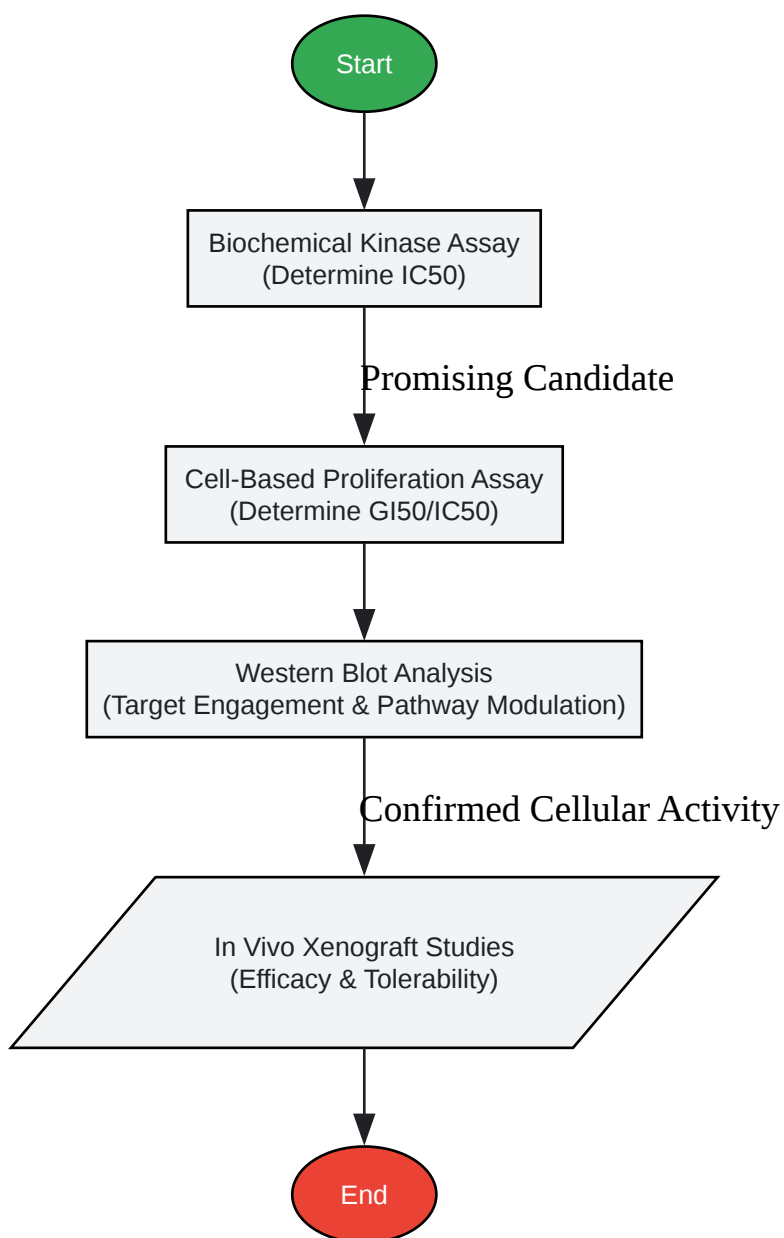
Target	IC50 (nM)
FGFR1	7.3 ^[1]
FGFR2	4.3 ^[1]
FGFR3	7.6 ^[1]
FGFR4	11 ^[1]

Note: The IC50 values represent the concentration of **Fgfr-IN-2** required to inhibit 50% of the enzymatic activity of the respective FGFR isoform.

Signaling Pathway

The Fibroblast Growth Factor Receptor (FGFR) signaling pathway plays a crucial role in various biological processes, including cell proliferation, differentiation, and migration.^[2] Dysregulation of this pathway is implicated in numerous developmental syndromes and cancers.^{[2][3]} The binding of a Fibroblast Growth Factor (FGF) ligand to an FGFR initiates receptor dimerization and autophosphorylation of tyrosine residues within the kinase domain.^[4] ^[5] This activation triggers a cascade of downstream signaling events, primarily through the RAS-MAPK and PI3K-AKT pathways.^{[4][5]}





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Characterization of FGFR signaling pathway as therapeutic targets for sarcoma patients | Cancer Biology & Medicine [cancerbiomed.org]
- 3. FGF/FGFR signaling pathway involved resistance in various cancer types - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Frontiers | Signaling Pathway and Small-Molecule Drug Discovery of FGFR: A Comprehensive Review [frontiersin.org]
- 5. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Commercially available Fgfr-IN-2 suppliers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12414012#commercially-available-fgfr-in-2-suppliers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com